

Hexadecanoic-d5 Acid: Operational Safety & Technical Application Guide

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Compound of Interest

Compound Name: Hexadecanoic--d5 Acid

CAS No.: 1219802-61-5

Cat. No.: B1141562

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Executive Summary

Hexadecanoic-d5 acid (Palmitic acid-d5) is a stable isotope-labeled fatty acid primarily utilized as an internal standard in quantitative lipidomics and metabolic flux analysis. Unlike generic reagents, the handling of deuterated standards requires a dual-focus safety protocol: protecting the operator from chemical irritation and protecting the compound from isotopic dilution or contamination.

This guide translates standard Safety Data Sheet (SDS) parameters into actionable laboratory workflows, ensuring both personnel safety and data integrity in high-sensitivity Mass Spectrometry (MS) applications.

Part 1: Critical Chemical Identity & Physicochemical Properties

Understanding the isotopic nature of this compound is the first step in safe handling. The deuterium labeling (C-D bonds) increases the molecular weight and stability against enzymatic

degradation but does not significantly alter chemical reactivity compared to the unlabeled congener.

Substance Identification

Parameter	Technical Specification
Chemical Name	Hexadecanoic-15,15,16,16,16-d5 acid
Synonyms	Palmitic acid-d5; C16:0-d5
CAS Number	285979-77-3 (Specific for d5 isotopomer)
Molecular Formula	C ₁₆ H ₂₇ D ₅ O ₂
Molecular Weight	261.46 g/mol (approx. +5 Da shift vs. unlabeled)
Physical State	White crystalline solid / Powder
Solubility	Soluble in Ethanol, DMSO, DMF, Chloroform. Insoluble in water.

Isotopic Stability Note

The deuterium atoms in this specific isotopomer are typically located on the terminal methyl group (C15/C16 positions). These Carbon-Deuterium (C-D) bonds are non-exchangeable in aqueous solution. However, the acidic proton on the carboxyl group (-COOH) will exchange rapidly with protic solvents (like D₂O or H₂O), but this does not affect the mass shift of the alkyl chain used for quantification.

Part 2: Hazard Identification & Risk Assessment[1][2][3][4][5][6]

While Hexadecanoic-d5 acid is not classified as acutely toxic (e.g., Category 1), it presents specific hazards that are exacerbated by the fine particulate nature of the dry powder.

GHS Classification (29 CFR 1910.1200)[2]

- Skin Irritation: Category 2 (H315)[1][2]
- Eye Irritation: Category 2A (H319)[1][2][3]

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation - H335) [2]

Expert Interpretation of Hazards[6]

- The "Keratin" Risk: While the SDS mandates gloves for safety, in lipidomics, the primary reason for strict gloving (Nitrile, powder-free) is to prevent keratin and skin lipid contamination of the sample. Human skin is rich in palmitic acid; touching the rim of a vial containing the d5-standard can introduce unlabeled palmitic acid, destroying the quantitative accuracy of the experiment.
- Inhalation Risk: The powder is light and electrostatic. Inhalation can cause respiratory tract irritation. Engineering Control: Always weigh the dry powder inside a fume hood or a static-controlled weighing station.

Part 3: Operational Handling & Storage Protocols

The integrity of a deuterated standard is defined by its isotopic purity (typically $\geq 99\%$ deuterated forms). Improper storage can lead to oxidation (rare for saturated fats but possible) or hydrolysis if esterified derivatives are used.

Storage Engineering

- Temperature: Store at -20°C .
- Atmosphere: Hygroscopic. Store under an inert gas overlay (Argon or Nitrogen) to prevent moisture accumulation which can alter weighing accuracy.
- Container: Use amber glass vials with Teflon-lined caps. Avoid plastic containers (e.g., polypropylene tubes) for long-term storage of stock solutions, as plasticizers (phthalates) can leach into the solvent and interfere with MS signals.

Solubilization Workflow (The "Stock Solution" Protocol)

- Solvent Choice: Do not attempt to dissolve directly in water.
 - Preferred: Ethanol (EtOH) or Methanol (MeOH) for MS applications.

- Alternative: Dimethyl sulfoxide (DMSO) or Dimethyl formamide (DMF) for bio-assays (up to ~20 mg/ml).
- Stock Preparation:
 - Equilibrate the vial to room temperature before opening (prevents condensation).
 - Dissolve to a high concentration (e.g., 1 mM or 1 mg/mL) in Ethanol.
 - Sonicate in a water bath at 35°C if dissolution is slow.
 - Aliquot into glass inserts and store at -80°C to minimize freeze-thaw cycles.

Part 4: Application Context – Internal Standardization Logic

In lipidomics, Hexadecanoic-d5 acid serves as a surrogate to correct for extraction efficiency and ionization suppression.

The Self-Validating Protocol

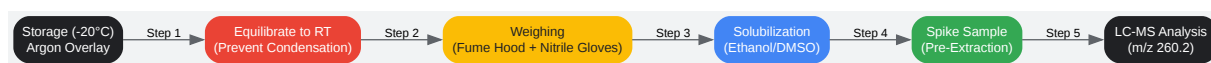
To ensure the standard is working:

- Spike Before Extraction: Add the d5-standard to the biological sample before adding extraction solvents (e.g., Bligh & Dyer method).
- Co-Elution Check: In LC-MS, the d5-palmitic acid should co-elute (or elute slightly earlier due to the deuterium isotope effect) with endogenous palmitic acid.
- Mass Shift Verification: Monitor the $[M-H]^-$ ion.
 - Endogenous Palmitic Acid (C16:0): m/z ~255.2
 - Palmitic Acid-d5: m/z ~260.2
 - Note: Ensure your mass resolution is sufficient to distinguish these from other lipid species.

Part 5: Visualizations

Workflow Diagram: From Storage to MS Injection

This diagram outlines the critical control points where safety and data integrity intersect.

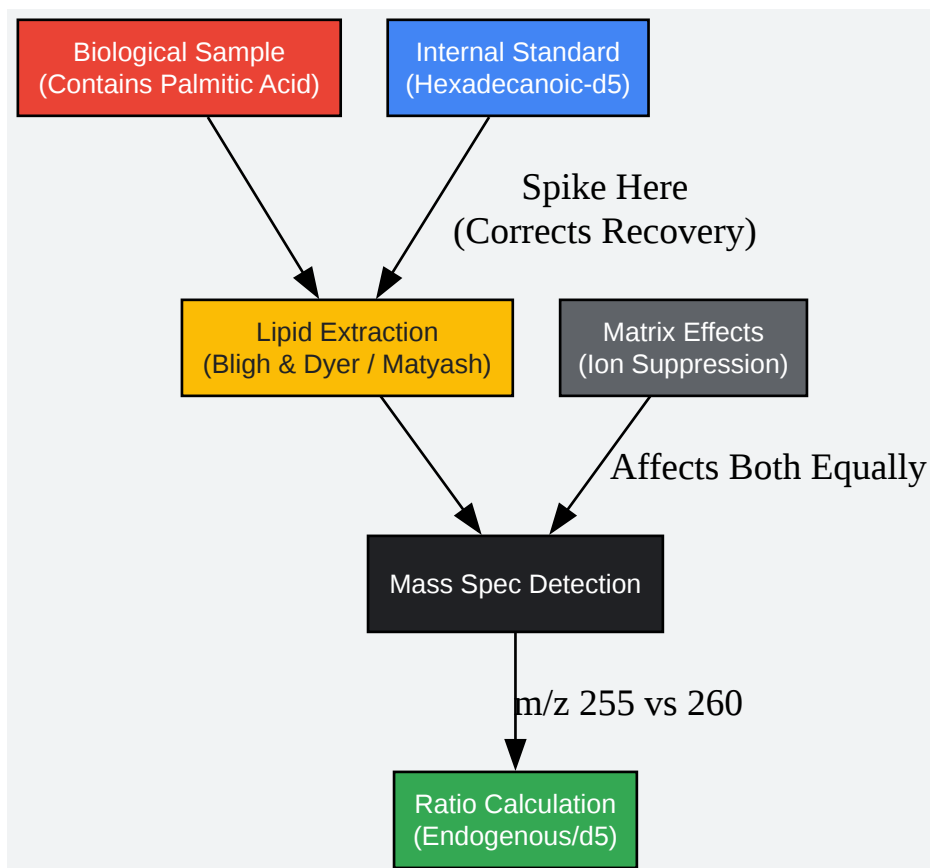


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Caption: Critical workflow for handling Hexadecanoic-d5 acid, emphasizing moisture control and contamination prevention.

Logic Diagram: Internal Standard Mechanism

This diagram illustrates why d5-labeling provides robust quantification despite matrix effects.



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Caption: The mechanism of stable isotope dilution: d5-standard corrects for extraction loss and ionization suppression.

Part 6: Emergency & Disposal[1]

First Aid Measures

- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present.[4][5] Consult a physician (irritant).
- Skin Contact: Wash with soap and plenty of water. If skin irritation occurs, get medical advice.
- Inhalation: Move person to fresh air.[4][5] If breathing is difficult, give oxygen.

Disposal Considerations

- Waste Stream: Do not dispose of in sink. This compound, while not highly toxic, is an organic chemical.
- Protocol: Dissolve in a combustible solvent (e.g., acetone or alcohol) and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Cost Efficiency: Due to the high cost of deuterated isotopes, ensure stock solutions are fully utilized or shared within the lab before disposal.

References

- LIPID MAPS® Lipidomics Gateway. (2023). Lipidomics Standards and Protocols. Retrieved from [\[Link\]](#).
- National Institutes of Health (NIH) - PubChem. (2023). Palmitic Acid Compound Summary. Retrieved from [\[Link\]](#).

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